

An In-depth Technical Guide to Tristyrylphenol Ethoxylate Sulfates

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Compound of Interest

Compound Name: Soprophor 4D384

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This technical guide provides a comprehensive overview of the core characteristics of tristyrylphenol ethoxylate sulfates, tailored for researchers, scientists, and drug development professionals. The content covers their chemical structure, physicochemical properties, synthesis, and key applications, with a focus on data-driven insights and experimental methodologies.

Introduction

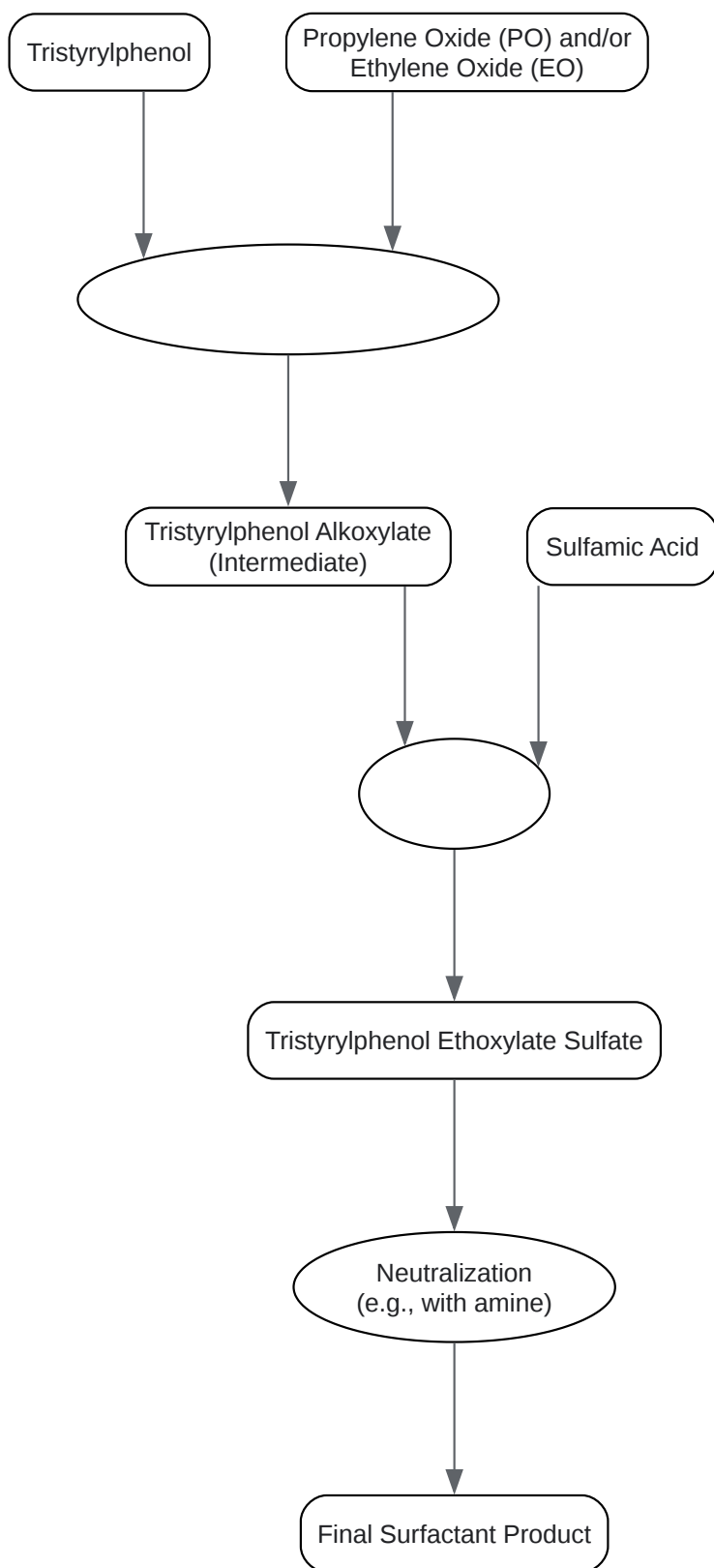
Tristyrylphenol ethoxylate sulfates are a class of anionic surfactants valued for their exceptional emulsifying, dispersing, and wetting properties.[1] Structurally, they consist of a bulky hydrophobic tristyrylphenol group connected to a hydrophilic chain of ethoxylate (and sometimes propoxylate) units, which is terminated with a sulfate group. This amphiphilic nature allows them to reduce surface and interfacial tension, making them effective in a wide range of industrial applications, including agrochemical formulations, enhanced oil recovery, and emulsion polymerization.[2] The length of the ethoxylate chain and the nature of the counter-ion (e.g., ammonium, sodium) can be varied to fine-tune the surfactant's properties for specific applications.

Chemical Structure and Synthesis

The generalized chemical structure of a tristyrylphenol ethoxylate sulfate is characterized by a tristyrylphenol hydrophobe, a polyoxyethylene chain, and a terminal sulfate group.

Synthesis Workflow:

The synthesis of tristyrylphenol ethoxylate sulfates is typically a two-step process involving alkoxylation followed by sulfation.



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A high-level overview of the synthesis process for tristyrylphenol ethoxylate sulfates.

Physicochemical Properties

The physicochemical properties of tristyrylphenol ethoxylate sulfates are crucial for their performance in various applications. While specific data for the sulfated compounds are not extensively available in public literature, the properties of their non-ionic precursors, tristyrylphenol ethoxylates, provide valuable insights.

Property	Representative Value (for Tristyrylphenol Ethoxylates)	Source
Solubility	Low in water (0.001 to 0.776 mg/L for low molecular weight versions)	[3]
Vapor Pressure	$<1.0 \times 10^{-7}$ mmHg	[3]
Soil Sorption Coefficient (Koc)	759,000 to 47,900,000 L/kg	[3]

Note: The sulfation of these molecules generally increases their water solubility and modifies their surface activity. The data above should be considered as a baseline for the hydrophobic portion of the molecule.

Key Applications and Performance Data

Tristyrylphenol ethoxylate sulfates are utilized in various industrial sectors due to their robust performance as surfactants.

Agrochemical Formulations

In the agricultural industry, these surfactants are used as emulsifiers and dispersants in pesticide and herbicide formulations. They help to create stable emulsions of active ingredients in water, ensuring uniform application and enhancing the bioavailability of the agrochemical.

Formulation Type	Function of Tristyrylphenol Ethoxylate Sulfate
Emulsifiable Concentrates (EC)	Emulsifier
Suspension Concentrates (SC)	Dispersant
Emulsions in Water (EW)	Emulsifier
Microemulsions (ME)	Emulsifier

Enhanced Oil Recovery (EOR)

In tertiary oil recovery, tristyrylphenol ethoxylate sulfates are employed to reduce the interfacial tension between oil and water, which helps to mobilize trapped oil in the reservoir. A specific example is Tristyrylphenol-7PO-10EO-Sulfate, which has been developed for EOR applications.[\[2\]](#)

Emulsion Polymerization

These surfactants are used as emulsifiers in the synthesis of latexes for paints, coatings, and adhesives. They help to stabilize the monomer droplets during polymerization, leading to the formation of stable polymer dispersions with controlled particle size.

Experimental Protocols

Synthesis of Tristyrylphenol Ethoxylate Sulfate (General Protocol)

This protocol is a generalized procedure based on patent literature.[\[2\]](#)

Materials:

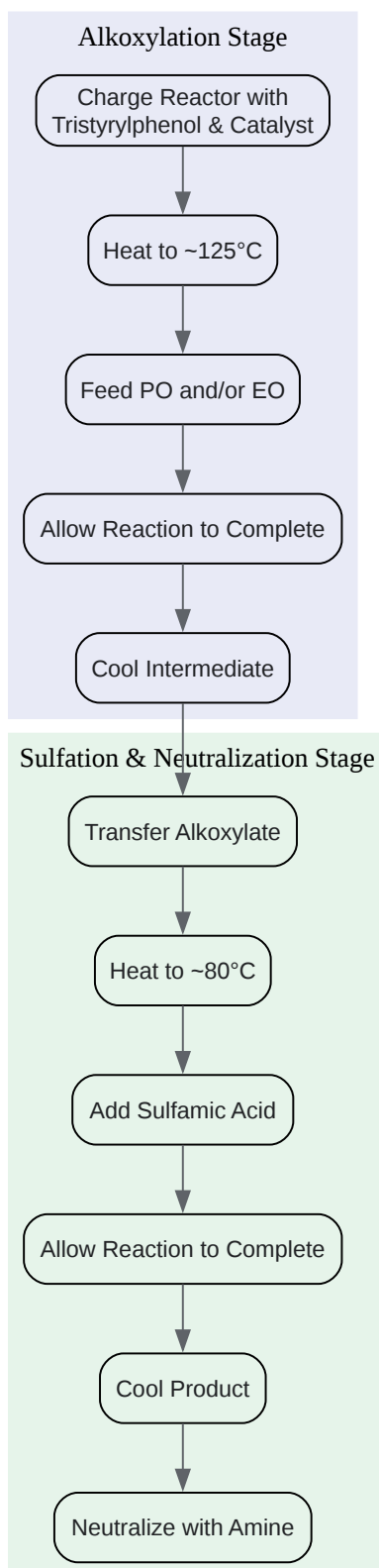
- Tristyrylphenol
- Propylene oxide (PO)
- Ethylene oxide (EO)

- Potassium hydroxide (KOH) or other suitable basic catalyst
- Sulfamic acid
- Amine (for neutralization)
- Reaction vessel equipped with stirring, heating, and cooling capabilities

Procedure:

- Alkoxylation:
 - Charge the reaction vessel with tristyrylphenol and the basic catalyst.
 - Heat the mixture to approximately 125°C.
 - Gradually feed the desired molar equivalents of propylene oxide, followed by ethylene oxide, into the reactor while maintaining the temperature.
 - After the addition is complete, allow the reaction to continue until the desired degree of alkoxylation is achieved.
 - Cool the resulting tristyrylphenol alkoxyate intermediate.
- Sulfation:
 - Transfer the tristyrylphenol alkoxyate to a suitable reaction vessel.
 - Heat the intermediate to approximately 80°C.
 - Slowly add sulfamic acid to the reactor.
 - Maintain the reaction temperature until the sulfation is complete.
- Neutralization:
 - Cool the reaction mixture.
 - Neutralize the resulting acidic sulfate with a suitable amine to a target pH.

Experimental Workflow for Synthesis:

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A detailed workflow for the laboratory synthesis of tristyrylphenol ethoxylate sulfates.

Emulsion Polymerization using Tristyrylphenol Ethoxylate Sulfate (General Protocol)

This protocol is a generalized procedure for a semi-continuous emulsion polymerization process.

Materials:

- Deionized water
- Tristyrylphenol ethoxylate sulfate
- Monomers (e.g., butyl acrylate, methyl methacrylate, methacrylic acid)
- Initiator (e.g., ammonium persulfate)
- pH buffer (e.g., sodium bicarbonate)
- Reaction vessel with stirring, heating, and inert gas sparging

Procedure:

- Initial Charge:
 - Charge the reactor with deionized water and a portion of the tristyrylphenol ethoxylate sulfate.
 - Heat the reactor to the desired polymerization temperature (e.g., 83°C) under a nitrogen sparge.
- Monomer Emulsion Preparation:
 - In a separate vessel, prepare a monomer emulsion by adding the remaining tristyrylphenol ethoxylate sulfate to deionized water, followed by the monomer mixture with vigorous agitation.
- Initiation and Polymerization:

- Add a portion of the monomer emulsion to the hot reactor, followed by the initiator solution.
- After the initial exotherm, feed the remaining monomer emulsion and initiator solution into the reactor over a period of several hours while maintaining the temperature.
- Completion and Cooling:
 - After the feeds are complete, hold the reaction at temperature for an additional period to ensure complete monomer conversion.
 - Cool the resulting latex to room temperature.

Toxicological and Environmental Profile

Tristyrylphenol ethoxylates and their derivatives are subject to regulatory scrutiny due to their potential environmental persistence and aquatic toxicity.

Endpoint	Finding	Source
Biodegradation	Ultimate biodegradation is expected to occur over months.	[3]
Aquatic Toxicity	Expected to have moderate to high toxicity to aquatic species.	[3]
Terrestrial Toxicity	Low acute oral toxicity and moderate subchronic oral toxicity.	[3]

It is important to handle these compounds with appropriate personal protective equipment and to follow all safety guidelines provided by the manufacturer. Environmental release should be minimized, and wastewater containing these surfactants should be treated before discharge.

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